

Gostatin Administration for In Vivo Studies: Application Notes and Protocols

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Compound of Interest

Compound Name:	Gostatin
CAS No.:	78416-84-9
Cat. No.:	B1212191

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Introduction

Gostatin is a potent and irreversible inhibitor of aspartate aminotransferase (AST), an enzyme crucial for amino acid metabolism.^{[1][2]} AST plays a significant role in cellular biosynthesis and energy production, making it a potential therapeutic target for various diseases. While the in vitro characteristics of **Gostatin** as a "suicide substrate" for AST are well-documented, a comprehensive review of publicly available scientific literature reveals a significant gap in knowledge regarding its application in in vivo studies.^{[1][2]}

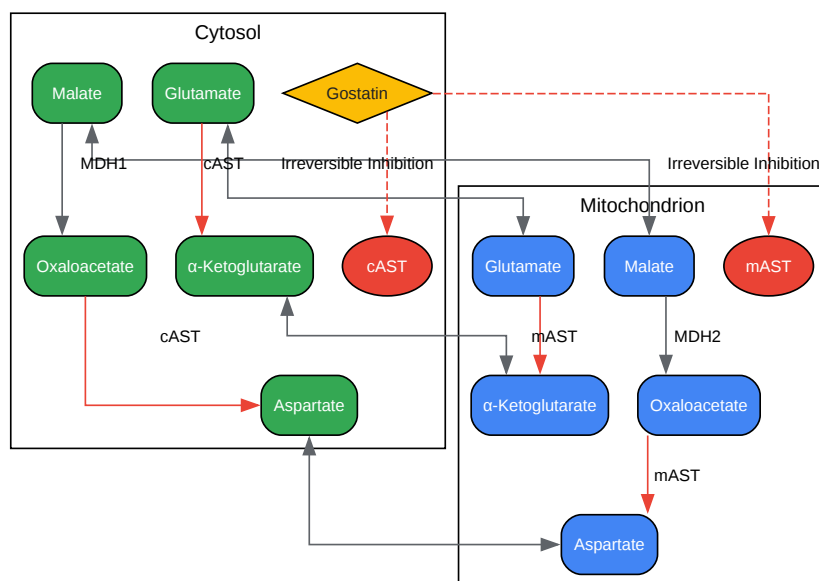
Disclaimer: The following application notes and protocols are based on general principles of in vivo research and information available for other aspartate aminotransferase inhibitors due to the absence of specific published data for **Gostatin**. These are intended to serve as a foundational guide and must be adapted and optimized based on empirical data obtained from pilot studies.

Mechanism of Action

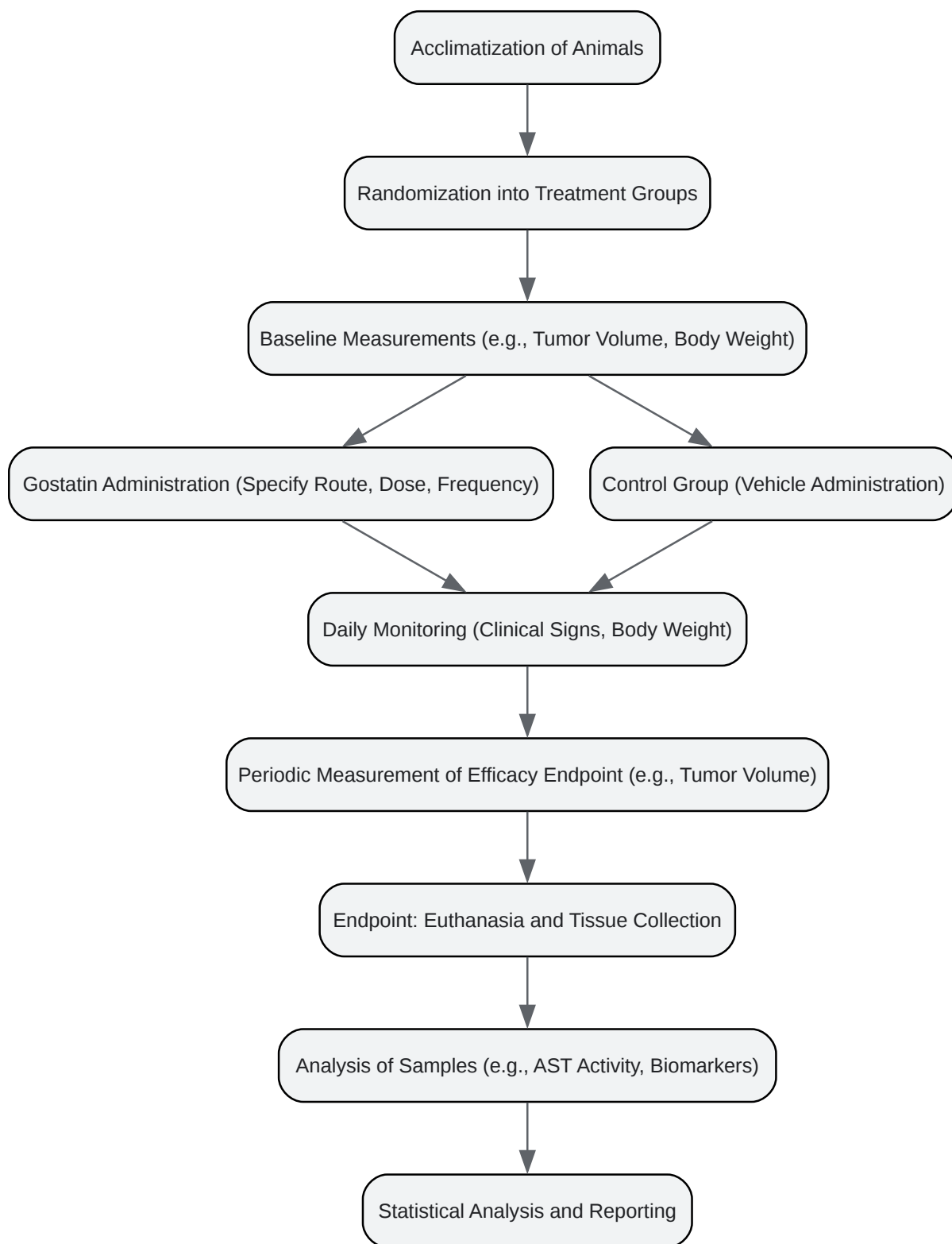
Gostatin functions as a mechanism-based inhibitor of aspartate aminotransferase. The enzyme processes **Gostatin** as it would its natural substrate, aspartate. This enzymatic reaction, however, converts **Gostatin** into a reactive intermediate that covalently binds to the enzyme's active site, leading to its irreversible inactivation.[1] This targeted inhibition of AST can disrupt metabolic pathways that are critical for the proliferation of certain cell types, such as in specific cancers.

Signaling Pathway

The primary signaling pathway affected by **Gostatin** is amino acid metabolism, specifically the reversible transamination reaction catalyzed by AST. This reaction is central to the malate-aspartate shuttle and the synthesis of various amino acids and nucleotides.



Gostatin inhibits both mitochondrial (mAST) and cytosolic (cAST) aspartate aminotransferases, disrupting the malate-aspartate shuttle and amino acid metabolism.



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References

- 1. Mechanism of inactivation of pyridoxal phosphate-linked aspartate transaminase by gostatin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Kinetic studies on the binding of gostatin, a suicide substrate for aspartate aminotransferase, with the isoenzymes from porcine heart mitochondria and cytosol - PubMed [pubmed.ncbi.nlm.nih.gov]
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